

Technical Guide to the Safe Handling of 3-Bromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: *3-Bromo-5-fluorobenzonitrile*

Cat. No.: *B1333829*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-Bromo-5-fluorobenzonitrile** (CAS No. 179898-34-1), a key intermediate in pharmaceutical and agrochemical research.^[1] The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for its handling.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-5-fluorobenzonitrile** is presented in the table below. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrFN	[2] [3]
Molecular Weight	200.01 g/mol	[2] [3]
Appearance	White to pale yellow solid	[1]
Melting Point	43 °C	[3]
Boiling Point	218.7 ± 20.0 °C (Predicted)	[3]
Flash Point	86.1 ± 21.8 °C	[3]
Density	1.69 ± 0.1 g/cm ³ (Predicted)	[3]
IUPAC Name	3-bromo-5-fluorobenzonitrile	[2]
CAS Number	179898-34-1	[2] [3]
InChIKey	IADLVSLZPQYXIF- UHFFFAOYSA-N	[2] [3]

Hazard Identification and Classification

3-Bromo-5-fluorobenzonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The classifications for this compound are detailed below.

Hazard Class	Category	Hazard Statement Code(s)	Signal Word	Pictogram
Acute Toxicity, Oral	3 / 4	H301 / H302	Danger / Warning	Skull and Crossbones / Exclamation Mark
Acute Toxicity, Dermal	3 / 4	H311 / H312	Danger / Warning	Skull and Crossbones / Exclamation Mark
Acute Toxicity, Inhalation	3 / 4	H331 / H332	Danger / Warning	Skull and Crossbones / Exclamation Mark
Skin Corrosion/Irritatio n	2	H315	Warning	Exclamation Mark
Serious Eye Damage/Irritation	2	H319	Warning	Exclamation Mark
Specific target organ toxicity — single exposure	3	H335	Warning	Exclamation Mark

Hazard Statements:

- H301/H302: Toxic if swallowed / Harmful if swallowed.[2][3]
- H311/H312: Toxic in contact with skin / Harmful in contact with skin.[2][3]
- H331/H332: Toxic if inhaled / Harmful if inhaled.[3]
- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

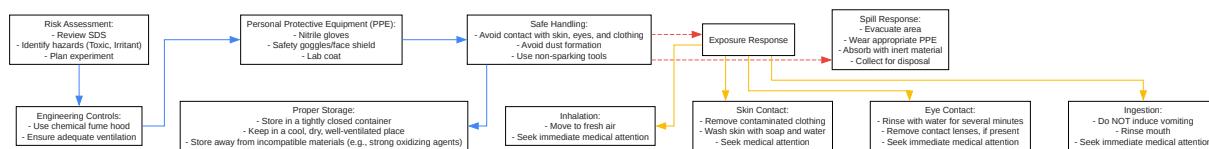
Note on Toxicity Data: While the GHS classifications indicate significant toxicity, specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **3-Bromo-5-fluorobenzonitrile** are not readily available in the public domain. Therefore, this compound should be handled with the utmost care, assuming it to be highly toxic.

Experimental Protocols

Detailed experimental protocols for the toxicological testing of **3-Bromo-5-fluorobenzonitrile** are not publicly available. The hazard classifications are based on data submitted by chemical suppliers and regulatory bodies.

Safe Handling and Emergency Procedures

The following diagram outlines the logical workflow for the safe handling of **3-Bromo-5-fluorobenzonitrile**, from initial risk assessment to emergency response. Adherence to these procedures is critical to minimize exposure and ensure a safe laboratory environment.



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Caption: Workflow for safe handling of **3-Bromo-5-fluorobenzonitrile**.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.[4]

[5]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NOx), hydrogen bromide gas, and hydrogen fluoride.[4][5]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

Disposal Considerations

Dispose of this material and its container at a licensed hazardous-waste disposal plant.[4][5]

Do not allow product to reach drains.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling **3-Bromo-5-fluorobenzonitrile**.

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